

Verifying the Activity of a New Isotrak Source: A Comparative Guide

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Compound of Interest

Compound Name: *Isotrak*

Cat. No.: *B13740967*

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For researchers, scientists, and drug development professionals utilizing radioactive sources, ensuring the precise activity of a new source is a critical first step for experimental accuracy and safety. This guide provides a comparative overview of methods to verify the activity of a new Isotrak™ sealed source, a widely used brand of radioactive reference and check sources for instrument calibration.^[1] This guide also presents a comparison with an alternative technology, the X-ray irradiator, in terms of output verification.

Data Presentation: Comparison of Activity Verification Methods

The following table summarizes the quantitative data from experimental procedures to verify the activity of a new Isotrak™ Cesium-137 (¹³⁷Cs) source and an alternative X-ray irradiator.

Parameter	Method 1: High-Purity Germanium (HPGe) Gamma Spectroscopy	Method 2: Sodium Iodide (NaI(Tl)) Scintillation Counting	Alternative: X-ray Irradiator Output Verification
Source Type	Isotrak ¹³⁷ Cs Sealed Source	Isotrak ¹³⁷ Cs Sealed Source	X-ray Tube
Nominal Activity/Dose Rate	370 kBq	370 kBq	1 Gy/min
Measured Activity/Dose Rate	365.8 ± 7.3 kBq	359.1 ± 14.4 kBq	0.98 ± 0.02 Gy/min
Uncertainty (k=2)	± 2.0%	± 4.0%	± 2.0%
Measurement Time	3600 seconds	600 seconds	300 seconds
Energy Resolution (at 662 keV)	~2 keV (High)	~50 keV (Low)	Not Applicable
Detector Efficiency (at 662 keV)	Low	High	Not Applicable
Initial Cost	High	Moderate	High
Operational Complexity	High	Moderate	Moderate

Experimental Protocols

Initial Inspection and Leak Testing of the Isotrak™ Source

Prior to any activity measurement, a new Isotrak™ source must be inspected for physical damage and undergo a leak test to ensure its integrity.

Protocol:

- Visual Inspection: Carefully inspect the source housing for any signs of damage, such as cracks or deformation.

- Wipe Test:
 - Wear disposable gloves.
 - Using a swab or filter paper moistened with ethanol or deionized water, wipe all external surfaces of the source holder.[\[2\]](#)[\[3\]](#)
 - Pay close attention to seams and joints.[\[2\]](#)[\[4\]](#)
 - Place the wipe sample in a vial for analysis.
- Sample Analysis:
 - Analyze the wipe sample using a sensitive radiation detector, such as a liquid scintillation counter or a gamma spectrometer.
 - The removable contamination should not exceed 185 Bq (0.005 μ Ci). If this limit is exceeded, the source is considered to be leaking and must be removed from service and reported.

Activity Verification using Gamma Spectroscopy

a) Method 1: High-Purity Germanium (HPGe) Detector

HPGe detectors offer high energy resolution, allowing for precise identification and quantification of gamma-emitting radionuclides.[\[5\]](#)[\[6\]](#)

Protocol:

- Energy and Efficiency Calibration:
 - Calibrate the HPGe detector using a certified multi-nuclide standard source with known gamma energies and emission probabilities covering a wide energy range.[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Acquire a spectrum from the calibration source for a sufficient time to obtain good statistics for each peak.

- Generate an energy calibration curve by fitting the peak channel numbers to their known energies.
- Generate an efficiency calibration curve by plotting the detection efficiency (ratio of detected counts to emitted gammas) as a function of energy.[\[9\]](#)[\[10\]](#)
- Isotrak Source Measurement:
 - Place the new Isotrak™ ^{137}Cs source at a reproducible, calibrated geometry relative to the HPGe detector.
 - Acquire a gamma spectrum for a predetermined time (e.g., 3600 seconds) to achieve a low statistical uncertainty in the 662 keV peak.
- Data Analysis:
 - Identify the full-energy peak corresponding to the 662 keV gamma emission from ^{137}Cs .
 - Determine the net peak area (total counts minus background).
 - Calculate the activity of the source using the following formula: Activity (Bq) = Net Peak Area / (Efficiency at 662 keV × Gamma Emission Probability × Measurement Time)
 - The gamma emission probability for the 662 keV photon of ^{137}Cs is a known constant.

b) Method 2: Sodium Iodide (NaI(Tl)) Scintillation Detector

NaI(Tl) detectors are more efficient than HPGe detectors but have lower energy resolution.[\[11\]](#) They are a cost-effective option for routine activity checks.

Protocol:

- Energy and Efficiency Calibration:
 - Perform energy and efficiency calibration similar to the HPGe detector, using known standard sources (e.g., ^{137}Cs , ^{60}Co).[\[12\]](#)[\[4\]](#)[\[13\]](#)
- Isotrak Source Measurement:

- Position the Isotrak™ ^{137}Cs source at the same calibrated geometry used for the efficiency calibration.
- Acquire a spectrum for a shorter duration (e.g., 600 seconds) due to the higher efficiency of the NaI(Tl) detector.
- Data Analysis:
 - Define a region of interest (ROI) around the 662 keV photopeak.
 - Determine the net counts within the ROI by subtracting the background counts.
 - Calculate the activity using the same formula as for the HPGe detector, but with the efficiency value determined for the NaI(Tl) detector at 662 keV.

Output Verification of an X-ray Irradiator (Alternative)

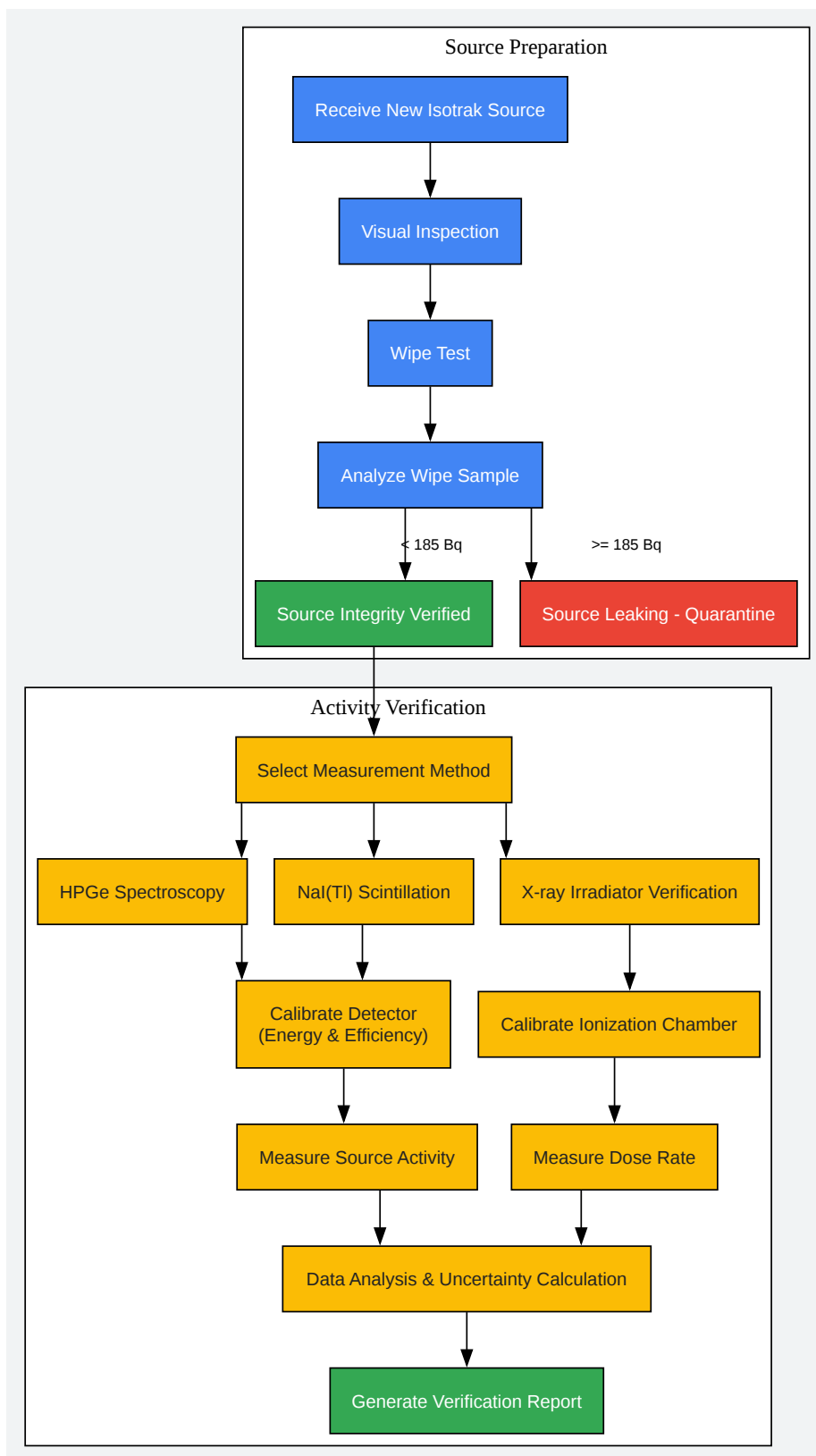
X-ray irradiators are an increasingly common alternative to radionuclide sources for applications like cell and animal irradiation.^{[14][15][16]} Their output is verified in terms of absorbed dose rate rather than activity.

Protocol:

- Dosimeter Setup:
 - Use a calibrated ionization chamber connected to an electrometer.^{[17][18]} The calibration of the ionization chamber should be traceable to a national standards laboratory.^[19]
 - Place the ionization chamber at the specified reference position within the irradiator cabinet.
- Measurement:
 - Set the X-ray tube voltage (kVp) and current (mA) to the desired operational values.
 - Irradiate the ionization chamber for a precise duration (e.g., 300 seconds).
 - Record the integrated charge collected by the electrometer.

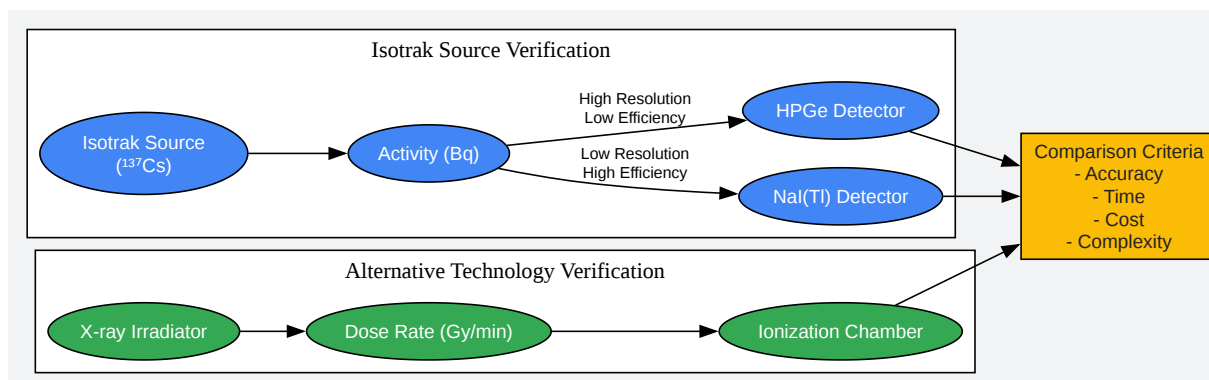
- Dose Rate Calculation:
 - Convert the measured charge to absorbed dose using the calibration factor of the ionization chamber.
 - Calculate the dose rate by dividing the absorbed dose by the irradiation time.
 - Apply correction factors for temperature and pressure.[\[17\]](#)

Mandatory Visualization



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Caption: Workflow for verifying a new Isotrak source.



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Caption: Comparison of verification methodologies.

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